

Personal protective equipment for handling 4-Chloro-3,5-dinitrobenzotrifluoride

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Compound of Interest

Compound Name: 4-Chloro-3,5-dinitrobenzotrifluoride

Cat. No.: B147460

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Essential Safety and Handling Guide for 4-Chloro-3,5-dinitrobenzotrifluoride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **4-Chloro-3,5-dinitrobenzotrifluoride** (CAS No. 393-75-9) to ensure the safety of laboratory personnel and the proper management of this chemical. Adherence to these procedures is paramount for minimizing risks and ensuring a safe research environment.

I. Chemical and Physical Properties

A summary of the key quantitative data for **4-Chloro-3,5-dinitrobenzotrifluoride** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₂ ClF ₃ N ₂ O ₄
Molecular Weight	270.55 g/mol [1]
Appearance	Yellow crystals[1]
Melting Point	50-55 °C (lit.)[2]
Flash Point	126 °C (258.8 °F) - closed cup
Solubility	Insoluble in water[2]
Oral LD50 (rat)	930 mg/kg[3]
Dermal LD50 (rabbit)	161 mg/kg[3]

II. Hazard Identification and Personal Protective Equipment (PPE)

4-Chloro-3,5-dinitrobenzotrifluoride is a hazardous substance that poses significant health risks. It is classified as:

- Fatal in contact with skin (Acute Toxicity, Dermal - Category 2)[3][4]
- Harmful if swallowed (Acute Toxicity, Oral - Category 4)[3][4]
- Causes serious eye irritation (Eye Irritation - Category 2)[3][4]
- Causes skin irritation (Skin Irritation - Category 2)[3][4]

Due to these hazards, the following personal protective equipment is mandatory when handling this chemical:

- Hand Protection: Viton gloves are recommended.[1] An alternative is to wear Viton over latex gloves.[1] Always inspect gloves prior to use and use proper glove removal technique to avoid skin contact.[5]

- Respiratory Protection: When weighing or diluting the neat chemical, a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter (type P2 or N95) is required.[1][2]
- Eye and Face Protection: Chemical safety goggles and a face shield are necessary to protect against splashes and dust.
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[6][7]

III. Operational Plan for Safe Handling

Follow these step-by-step procedures to ensure the safe handling of **4-Chloro-3,5-dinitrobenzotrifluoride** in a laboratory setting.

A. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.[8]
- Work in a well-ventilated area, preferably within a certified chemical fume hood.[6]
- Gather all necessary PPE and ensure it is in good condition.
- Prepare all necessary equipment and reagents before handling the chemical to minimize the duration of exposure.
- Have appropriate spill cleanup materials readily available.

B. Handling:

- Don all required PPE before entering the designated handling area.
- Carefully weigh the solid chemical, avoiding the creation of dust.
- When preparing solutions, slowly add the solid to the solvent to prevent splashing.
- Avoid all contact with skin, eyes, and clothing.[4][9]

- Do not eat, drink, or smoke in the handling area.[9]
- Wash hands thoroughly after handling, even if gloves were worn.[3]

C. In Case of Exposure:

- Skin Contact: Immediately flush the affected skin with large amounts of water while removing contaminated clothing.[1] Wash the affected area thoroughly with soap and water.[1] Seek immediate medical attention.[4][9]
- Eye Contact: Immediately rinse the eyes cautiously with water for several minutes.[3][4] Remove contact lenses, if present and easy to do so. Continue rinsing and seek immediate medical attention.[3][4]
- Inhalation: Move the person to fresh air.[1] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.[3][4] Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.[3][4]

IV. Disposal Plan

Proper disposal of **4-Chloro-3,5-dinitrobenzotrifluoride** and its waste is crucial to prevent environmental contamination and ensure regulatory compliance.

A. Chemical Waste:

- **4-Chloro-3,5-dinitrobenzotrifluoride** should not be disposed of with household garbage or allowed to enter the sewage system.[3]
- Collect all waste containing this chemical in a designated, properly labeled, and sealed container.
- Dispose of the chemical waste through a licensed professional waste disposal service.[5] Some sources suggest disposal in a chemical incinerator equipped with an afterburner and scrubber.[5]
- Always follow local, state, and federal regulations for hazardous waste disposal.[6]

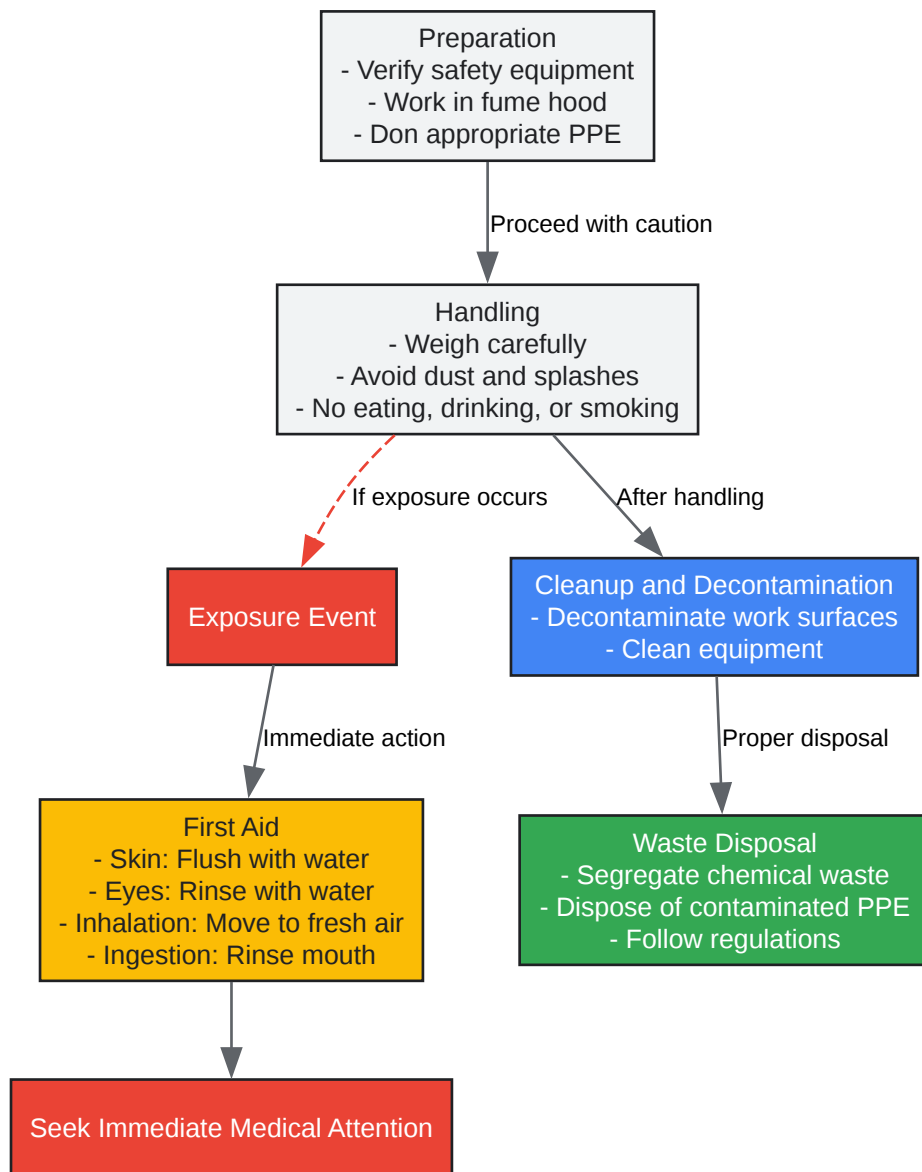
B. Contaminated PPE:

- Contaminated gloves, lab coats, and other disposable PPE must be disposed of as hazardous waste.^[5]
- Place all contaminated PPE in a designated, sealed waste container for proper disposal.
- Take off immediately all contaminated clothing and wash it before reuse.^{[3][9]}

V. Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **4-Chloro-3,5-dinitrobenzotrifluoride**.

Workflow for Safe Handling of 4-Chloro-3,5-dinitrobenzotrifluoride

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **4-Chloro-3,5-dinitrobenzotrifluoride**.

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